

Application Notes: Caffeic Acid-pYEEIE for Studying Protein-Protein Interactions

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Compound of Interest

Compound Name: Caffeic acid-pYEEIE

Cat. No.: B15578305

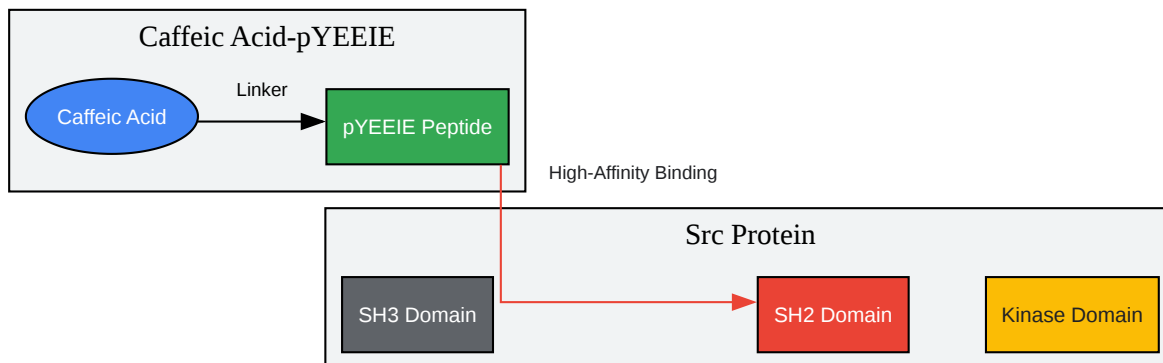
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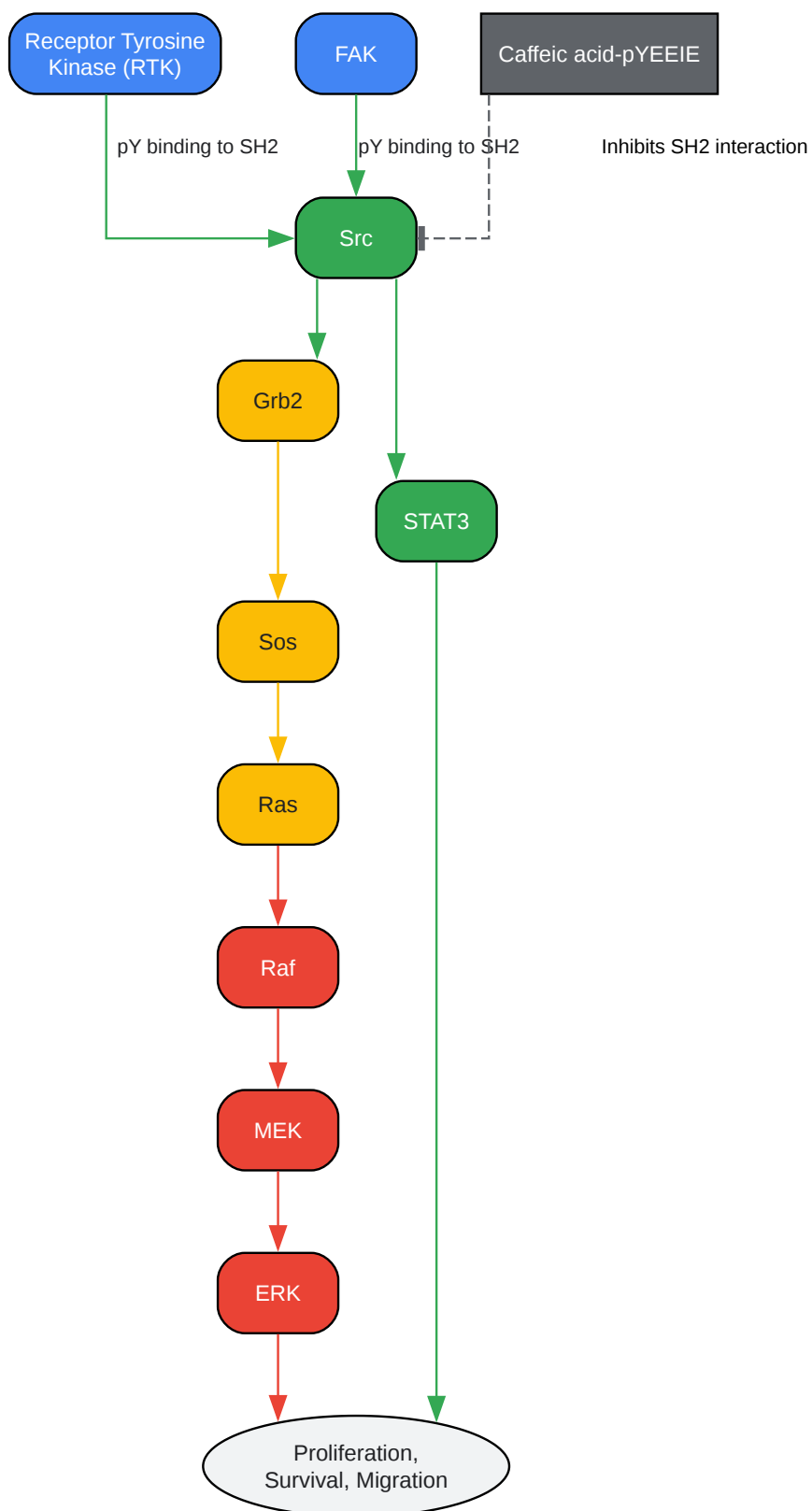
For Researchers, Scientists, and Drug Development Professionals

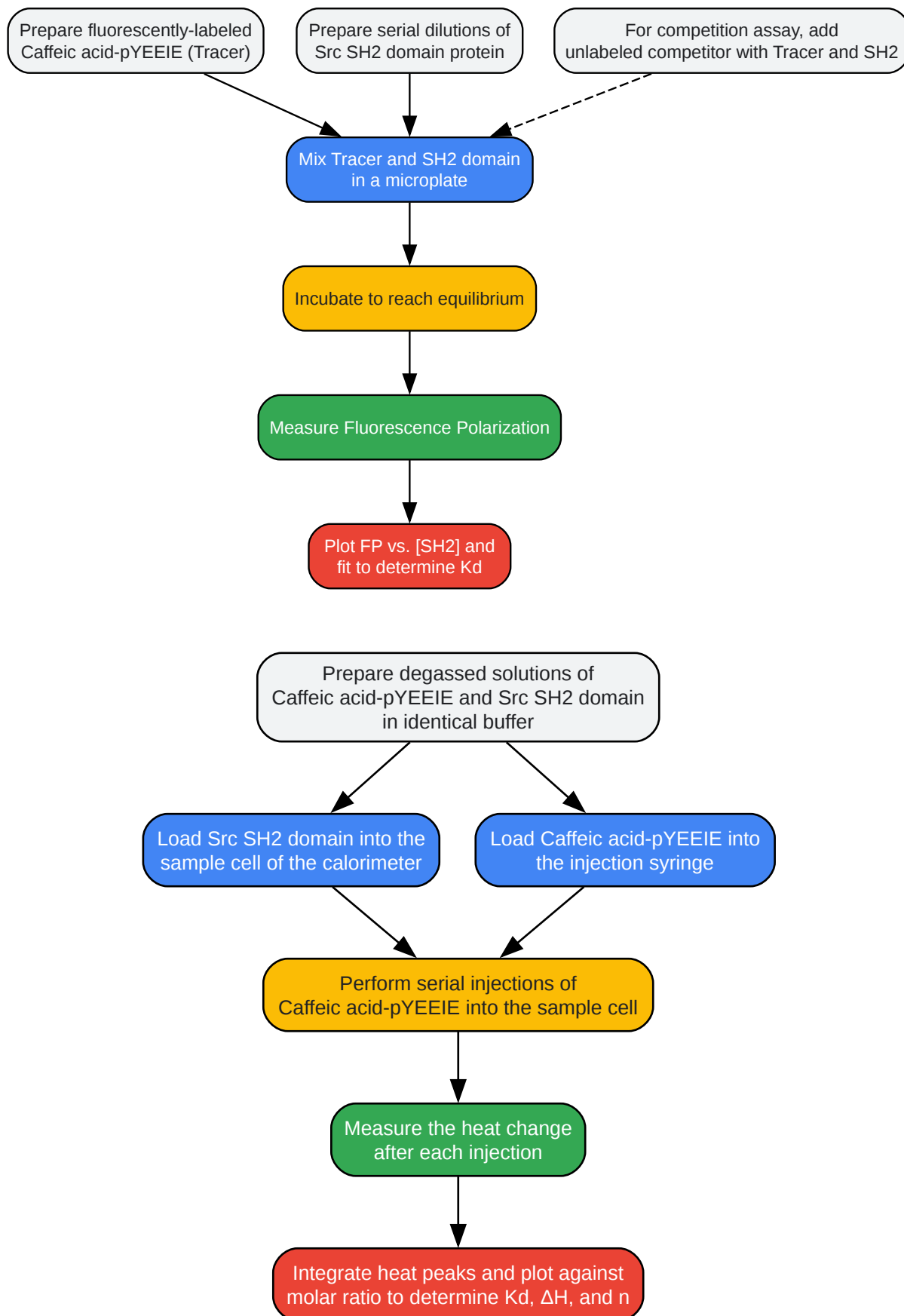
Introduction

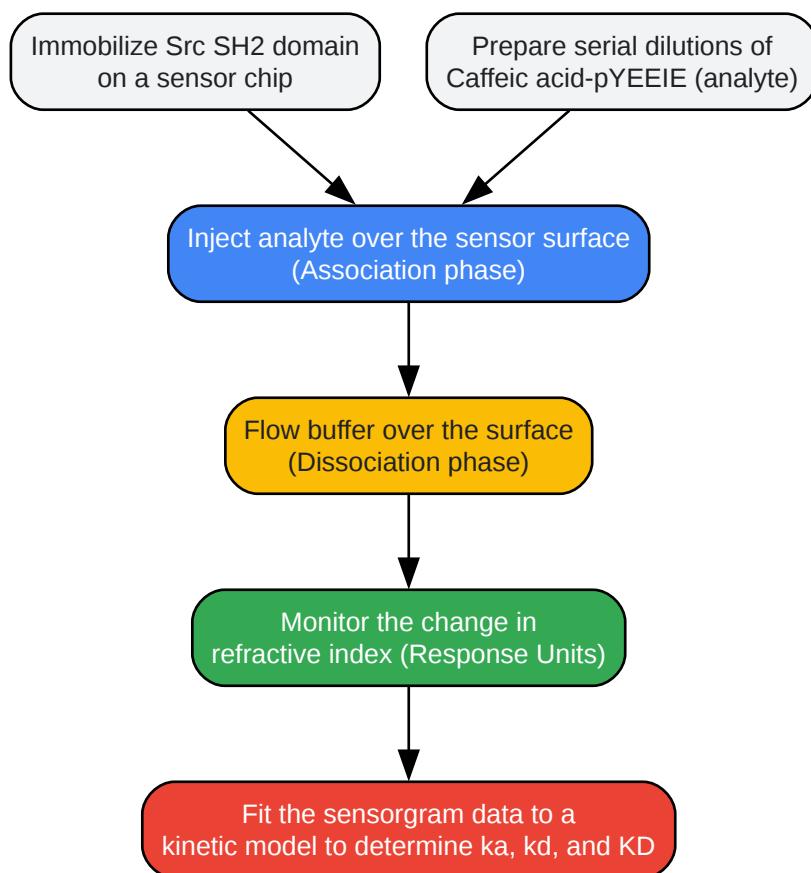
Caffeic acid-pYEEIE is a potent and selective phosphopeptide mimetic designed to study and inhibit protein-protein interactions (PPIs) mediated by the Src Homology 2 (SH2) domain of the Src family of kinases. The pYEEIE motif is a high-affinity ligand for the Src SH2 domain, and the conjugation of caffeic acid to this peptide enhances its binding affinity, making it a valuable tool for investigating the role of Src signaling in various cellular processes, including cell growth, differentiation, and oncogenesis.^{[1][2][3]} This document provides detailed application notes and experimental protocols for utilizing **Caffeic acid-pYEEIE** in your research.

Diagram of **Caffeic Acid-pYEEIE** Interaction with Src SH2 Domain









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References

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- 3. SH2 Domains: Folding, Binding and Therapeutical Approaches - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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